

1-Aminoanthracene molecular weight and formula

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Compound of Interest

Compound Name: 1-Aminoanthracene

Cat. No.: B165094

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An In-Depth Technical Guide to **1-Aminoanthracene**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula for **1-Aminoanthracene**, a compound of interest in various research applications.

Core Molecular Data

1-Aminoanthracene is an aromatic amine derived from anthracene. Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations, analytical characterization, and experimental design. The empirical formula for **1-Aminoanthracene** is C₁₄H₁₁N.^{[1][2]} This indicates that each molecule is composed of 14 carbon atoms, 11 hydrogen atoms, and one nitrogen atom.

The molecular weight of **1-Aminoanthracene** is 193.24 g/mol.^{[1][2][3][4]} This value is a critical parameter for preparing solutions of specific molarity and for interpreting data from mass spectrometry and other analytical techniques.

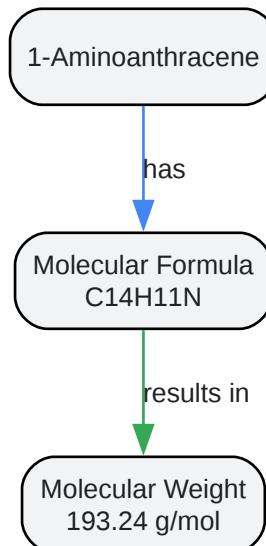
Data Summary

For clarity and ease of comparison, the core quantitative data for **1-Aminoanthracene** is summarized in the table below.

Property	Value
Molecular Formula	C14H11N
Molecular Weight	193.24 g/mol

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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